Chemical Profile and Performance Comparison

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **HO-Peg5-CH2cooh**

Cat. No.: S3616583

Get Quote

HO-PEG5-CH2COOH is a heterobifunctional PEG linker featuring a hydroxyl group and a carboxylic acid, allowing for sequential and directional conjugation. The hydrophilic PEG spacer enhances solubility in aqueous media, while the terminal carboxylic acid can form stable amide bonds with primary amines in the presence of activators like EDC or HATU [1] [2].

The table below compares **HO-PEG5-CH2COOH** with other common PEG linkers:

Linker Name	Key Features	Typical Applications	Performance & Stability Notes
HO-PEG5-CH2COOH	Heterobifunctional (Hydroxyl, Carboxylic acid); MW: ~310 g/mol (core); short, discrete PEG spacer [3].	Peptide synthesis, nanomaterial research, drug delivery [3].	Good aqueous solubility; carboxylic acid allows for controlled conjugation [2].
HO-PEG$_{5000}$-CH2COOH	Heterobifunctional (Hydroxyl, Carboxylic acid); Polydisperse; High MW (~5000 g/mol) [4].	PROTACs [4].	Significantly enhanced solubility and shielding; prolonged circulation time; reduced aggregation [2] [5].
Fmoc-NH-PEG2-CH2COOH	Heterobifunctional (Fmoc-protected amine, Carboxylic acid); MW: ~399 g/mol [1].	Peptide synthesis (provides orthogonally protected sites) [1].	Fmoc group deprotects under basic conditions; enables sequential conjugation [1].

© 2026 Smolecule. All rights reserved.

Linker Name	Key Features	Typical Applications	Performance & Stability Notes
CH2COOH-PEG5-CH2COOH	Homobifunctional (two Carboxylic acids); MW: ~310 g/mol [3].	Crosslinking, polymer conjugation [3].	Can create crosslinked networks; requires controlled reaction conditions to prevent precipitation.
DSPE-PEG$_{2000}$	PEG-phospholipid conjugate; Polydisperse [2].	Lipid Nanoparticles (LNPs), mRNA vaccines [2].	Critical for forming stable, stealth nanoparticles; improves colloidal stability and reduces rapid clearance [2].

Experimental Insights and Protocols

The design of PEG linkers significantly impacts the stability, efficacy, and pharmacokinetics of final bioconjugates like Antibody-Drug Conjugates (ADCs).

PEG Linker Performance in ADCs

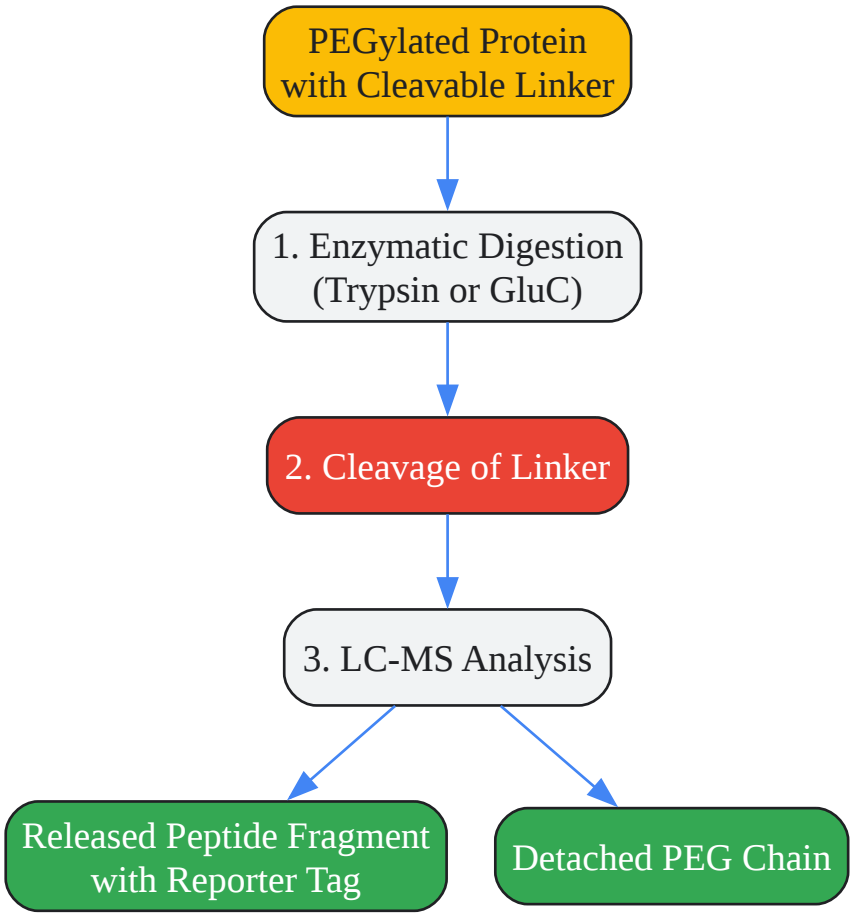
Research shows that the **configuration of PEG within a linker** is crucial. ADCs constructed with a **pendant PEG configuration** (where PEG chains branch off the main linker structure) demonstrated **superior physical stability and slower clearance rates** in mice compared to those using a conventional linear PEG format [5]. This highlights that beyond just molecular weight, the architectural design of the linker must be carefully tuned for optimal performance [5].

Analytical Characterization of PEGylated Proteins

A key challenge in developing PEGylated therapeutics is characterizing the final product. A study used **cleavable PEG linkers** (e.g., cbzQGRGG-PEG) conjugated to proteins like Interferon α-2b (IFN) to

© 2026 Smolecule. All rights reserved.

simplify analysis [6]. The experimental workflow below illustrates how these cleavable linkers facilitate characterization:



Click to download full resolution via product page

Key steps in the protocol include [6]:

- **Conjugation**: Site-selective conjugation of the cleavable PEG linker to a target protein (e.g., Interferon α-2b) using microbial transglutaminase.
- **Sample Preparation**: The conjugated protein is denatured, reduced, alkylated, and digested with a site-specific protease (trypsin or GluC). The enzymatic digestion simultaneously cleaves the specific peptide bond within the linker.
- **LC-MS Analysis**: The resulting peptide mixture is analyzed by Liquid Chromatography-Mass Spectrometry (LC-MS). The cleavage leaves a short, identifiable "reporter" amino acid sequence (e.g., cbzQGR) covalently attached to the protein's PEGylation site, allowing for precise localization.

How to Select the Right PEG Linker

© 2026 Smolecule. All rights reserved.

Choosing an appropriate PEG linker depends on several factors related to your molecules and desired conjugate properties:

- **Conjugation Chemistries**: Match the reactive groups to your target molecules. Heterobifunctional linkers like **HO-PEG5-CH2COOH** offer directional control [1] [3].
- **Solubility and Shielding**: If your payload is highly hydrophobic, **longer PEG chains (e.g., PEG~5000)** can provide sufficient solubility and stealth properties [4] [5].
- **Conjugate Size and Pharmacokinetics**: **Longer, polydisperse PEGs** are typically used to **prolong circulation half-life** by reducing renal clearance [2] [7]. For smaller constructs, a short, discrete PEG like PEG5 may be sufficient.
- **Regulatory and Characterization Needs**: For therapeutics, **monodisperse PEGs** and advanced strategies like **cleavable linkers** can simplify analytical characterization and ensure product consistency [2] [6].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Fmoc-NH- PEG 2- CH , 166108-71-0 | BroadPharm 2 COOH [broadpharm.com]

2. What are PEG Linkers? [broadpharm.com]

3. - CH - 2 | CAS:77855-75-5 | Biopharma COOH PEG 5 CH 2 COOH PEG [biochempeg.com]

4. - HO - PEG (MW 5000) | TargetMol CH 2 COOH [targetmol.com]

5. Polyethylene glycol-based linkers as hydrophilicity ... [sciencedirect.com]

6. Design and Study of PEG That Enable Robust... Linkers [pmc.ncbi.nlm.nih.gov]

7. & Their Applications | Biopharma PEG Linkers PEG [biochempeg.com]

To cite this document: Smolecule. [Chemical Profile and Performance Comparison]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b3616583#ho-peg5-ch2cooh-vs-other-peg-linkers]

© 2026 Smolecule. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com

© 2026 Smolecule. All rights reserved.